

Technical Support Center: Purification of Crude Aluminum Chloride

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Compound of Interest

Compound Name: Aluminum chlorate

CAS No.: 15477-33-5

Cat. No.: B096901

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Disclaimer: Information regarding the specific purification methods for crude **aluminum chlorate** is not readily available in the reviewed technical literature. However, extensive documentation exists for the purification of crude aluminum chloride, a compound with related applications. This technical support center provides detailed guidance on the purification of crude aluminum chloride, which may offer transferable principles for **aluminum chlorate**.

Frequently Asked Questions (FAQs)

Q1: What are the most common impurities in crude aluminum chloride?

A1: Crude aluminum chloride typically contains several impurities, with the most significant being iron(III) chloride, which gives the product a yellow or brownish color.[1][2] Other common metallic chloride impurities include those of magnesium, calcium, sodium, and potassium.[3] In processes involving the leaching of clays, impurities such as phosphorus and magnesium compounds can also be present.[4][5]

Q2: What are the primary methods for purifying crude aluminum chloride?

A2: The two primary methods for the purification of crude aluminum chloride are recrystallization and solvent extraction. Recrystallization, often as aluminum chloride hexahydrate ($\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$), is effective for removing a range of soluble impurities.[4][6] Solvent extraction is particularly useful for the selective removal of iron.[7][8][9]

Q3: How does recrystallization purify aluminum chloride?

A3: Recrystallization purifies aluminum chloride by leveraging differences in solubility between aluminum chloride and its impurities. The crude aluminum chloride is dissolved in a suitable solvent, typically water, to create a saturated solution at an elevated temperature. As the solution cools, the solubility of aluminum chloride decreases, causing it to crystallize out of the solution in a purer form, leaving the majority of impurities dissolved in the mother liquor.[10] Sparging with hydrogen chloride gas can be used to decrease the solubility of aluminum chloride and enhance crystallization.[4][11]

Q4: How is solvent extraction used to remove iron from aluminum chloride solutions?

A4: Solvent extraction for iron removal involves using an organic solvent that selectively complexes with and extracts the iron chloride from the aqueous aluminum chloride solution. A common method employs a tertiary amine, such as Alamine 336, dissolved in a diluent like kerosene.[7] The iron-laden organic phase is then separated from the purified aqueous aluminum chloride solution.

Troubleshooting Guides

Recrystallization Issues

Problem	Possible Cause	Troubleshooting Steps
Low Crystal Yield	- Solution not sufficiently saturated.- Cooling rate is too fast.- Incorrect solvent-to-solute ratio.	- Concentrate the solution further by evaporation before cooling.- Employ a slower, more controlled cooling process.- Optimize the solvent volume based on solubility data.
Crystals are colored (yellow/brown)	- Incomplete removal of iron impurities.- Co-precipitation of impurities.	- Perform a preliminary purification step, such as solvent extraction, to reduce the initial iron concentration.- Wash the crystals with a small amount of cold, pure solvent after filtration.[12]
Formation of fine powder instead of large crystals	- Solution cooled too rapidly.- Insufficient agitation or excessive agitation.	- Decrease the cooling rate to allow for larger crystal growth.- Optimize the stirring speed to promote crystal growth without causing excessive nucleation.[6]
Clogging of equipment	- Crystal deposition on surfaces.	- Ensure smooth surfaces in the crystallizer.- Maintain appropriate slurry density to prevent settling and packing of crystals.[6]

Solvent Extraction Issues

Problem	Possible Cause	Troubleshooting Steps
Poor Iron Extraction Efficiency	- Incorrect pH of the aqueous phase.- Insufficient concentration of the extracting agent.- Inadequate mixing of the two phases.	- Adjust the HCl concentration of the aqueous phase to the optimal range for the chosen solvent system.[8][9]- Increase the concentration of the amine or other extracting agent in the organic phase.- Increase the mixing time or intensity to ensure good contact between the phases.
Presence of organic solvent in the purified aluminum chloride solution	- Incomplete phase separation.- Emulsion formation.	- Allow for a longer settling time for the phases to separate completely.- Employ a coalescer or activated carbon treatment to remove entrained and dissolved organics.[7]
Difficulty in stripping iron from the organic phase	- Inappropriate stripping solution.- Insufficient contact time during stripping.	- Use a suitable stripping agent, such as a dilute HCl solution.[7]- Optimize the stripping ratio and contact time.

Quantitative Data

Table 1: Efficiency of Iron Removal by Solvent Extraction

Parameter	Value	Reference
Initial Iron Concentration	Varies	[7]
Final Iron Concentration	< 0.007 wt-% (as Fe ₂ O ₃)	[7]
Solvent System	15 vol-% Alamine 336, 10 vol-% decanol, 75 vol-% kerosene	[7]
Stripping Agent	0.1 wt-% HCl solution	[7]

Table 2: Purity Levels for Aluminum Chloride Hexahydrate Crystallization

Impurity	Maximum Concentration in Feed Solution for Cell-Grade Product	Reference
P ₂ O ₅	< 0.003 wt-%	[4][5]
MgO	< 0.010 wt-%	[4][5]

Experimental Protocols

Protocol 1: Purification of Aluminum Chloride by Recrystallization

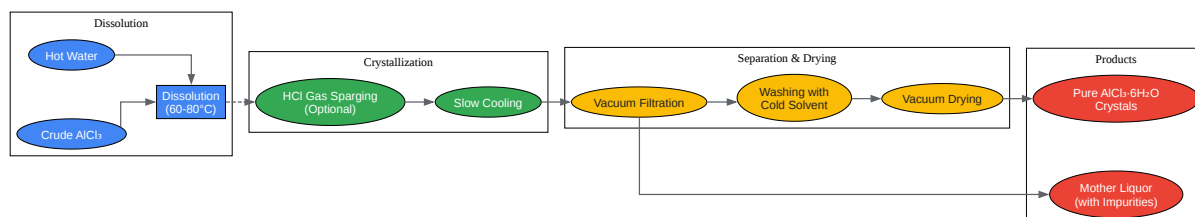
- **Dissolution:** Dissolve the crude aluminum chloride in deionized water at an elevated temperature (e.g., 60-80 °C) to form a near-saturated solution.
- **Sparging (Optional):** To enhance precipitation, sparge the solution with hydrogen chloride (HCl) gas. This decreases the solubility of aluminum chloride hexahydrate.[4][13]
- **Cooling and Crystallization:** Slowly cool the solution in a controlled manner to induce crystallization of aluminum chloride hexahydrate (AlCl₃·6H₂O). Avoid rapid cooling, which can lead to the formation of small, impure crystals.
- **Filtration:** Separate the crystals from the mother liquor using vacuum filtration.

- **Washing:** Wash the collected crystals with a small amount of cold, acidified water or a suitable organic solvent to remove any adhering mother liquor containing impurities.
- **Drying:** Dry the purified crystals under vacuum at a low temperature to prevent decomposition.

Protocol 2: Removal of Iron from Aluminum Chloride Solution by Solvent Extraction

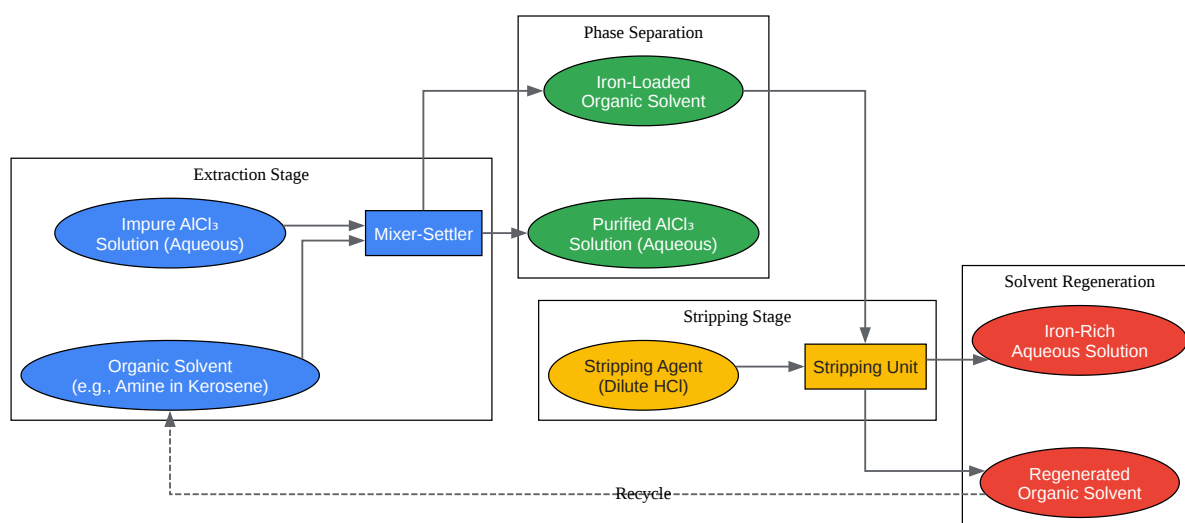
- **Preparation of Organic Phase:** Prepare a solution of 15% (v/v) Alamine 336 and 10% (v/v) decanol in kerosene.
- **Extraction:**
 - Contact the impure aluminum chloride solution with the prepared organic phase in a mixer-settler or a separation funnel.
 - Agitate the mixture vigorously for a predetermined time (e.g., 5-10 minutes) to facilitate the transfer of iron chloride to the organic phase.
 - Allow the phases to separate. The aqueous phase is the purified aluminum chloride solution.
- **Stripping:**
 - Separate the iron-loaded organic phase.
 - Contact the organic phase with a dilute solution of hydrochloric acid (e.g., 0.1 wt-%) to strip the iron back into an aqueous phase.
 - The regenerated organic phase can be recycled for further extractions.

Visualizations



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Caption: Workflow for the purification of aluminum chloride by recrystallization.



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Caption: Workflow for iron removal from aluminum chloride solution via solvent extraction.

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